

spectroscopic data for 4-Methyl-2,2'-bipyridine (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methyl-2,2'-bipyridine

Cat. No.: B1589306

[Get Quote](#)

An In-depth Technical Guide to the Spectroscopic Characterization of **4-Methyl-2,2'-bipyridine**

Authored by a Senior Application Scientist

This guide provides a comprehensive analysis of the spectroscopic data for **4-Methyl-2,2'-bipyridine** (CAS No. 56100-19-7), a critical ligand in coordination chemistry and a building block in materials science and drug development. The following sections detail the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, offering insights into the structural elucidation of this compound.

Introduction and Molecular Structure

4-Methyl-2,2'-bipyridine is a heterocyclic aromatic compound with the molecular formula $C_{11}H_{10}N_2$ and a molecular weight of 170.21 g/mol .^[1] Its structure, consisting of two linked pyridine rings with a methyl substituent on one, makes it an excellent chelating agent for various metal ions. Accurate spectroscopic characterization is paramount for confirming its identity, purity, and for understanding its coordination behavior.

The structure with standardized atom numbering for spectroscopic assignment is presented below. This numbering scheme will be used throughout this guide for clarity in spectral assignments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Methyl-2,2'-bipyridine | C11H10N2 | CID 11019291 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [spectroscopic data for 4-Methyl-2,2'-bipyridine (NMR, IR, MS)]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1589306#spectroscopic-data-for-4-methyl-2-2-bipyridine-nmr-ir-ms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com